

An In-depth Technical Guide to the Solubility of Diisooctyl Adipate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diisooctyl adipate

Cat. No.: B073825

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **diisooctyl adipate** (DIOA), a widely used plasticizer and emollient. While extensive quantitative solubility data in a broad range of organic solvents is not readily available in public literature, this document consolidates the existing qualitative and quantitative information.^[1] Furthermore, it presents a detailed experimental protocol for determining the solubility of DIOA in a laboratory setting, empowering researchers to generate specific data for their unique applications.

Physicochemical Properties of Diisooctyl Adipate

Understanding the physicochemical properties of **diisooctyl adipate** is fundamental to interpreting its solubility characteristics. DIOA is a diester of adipic acid and isooctyl alcohol. Its structure, featuring a nonpolar hydrocarbon backbone and two polar ester groups, dictates its interaction with various solvents.^[1]

Table 1: Physicochemical Properties of **Diisooctyl Adipate**

Property	Value
Molecular Formula	C22H42O4
Molecular Weight	370.57 g/mol [1]
Appearance	Colorless, oily liquid[1]
Density	Approximately 0.930 g/cm ³ at 20°C[2]
Boiling Point	205-220°C at 4 Torr[2]
Melting Point	-70°C[2]
Flash Point	168.9 ± 17.4°C[2]
Refractive Index	Approximately 1.451[2]

Solubility Profile of Diisooctyl Adipate

Diisooctyl adipate's dual chemical nature—a long, nonpolar hydrocarbon chain with polar ester functionalities—results in broad miscibility with many organic solvents while having very low solubility in water.[1][3]

Quantitative solubility data for **diisooctyl adipate** in various organic solvents is sparse in publicly accessible literature. However, its solubility in water has been estimated.

Table 2: Quantitative Solubility of **Diisooctyl Adipate** in Water

Solvent	Temperature (°C)	Solubility
Water	25	0.0005452 mg/L (estimated)[4] [5]

Qualitative assessments indicate that **diisooctyl adipate** is soluble in a variety of common organic solvents.

Table 3: Qualitative Solubility of **Diisooctyl Adipate** in Various Solvents

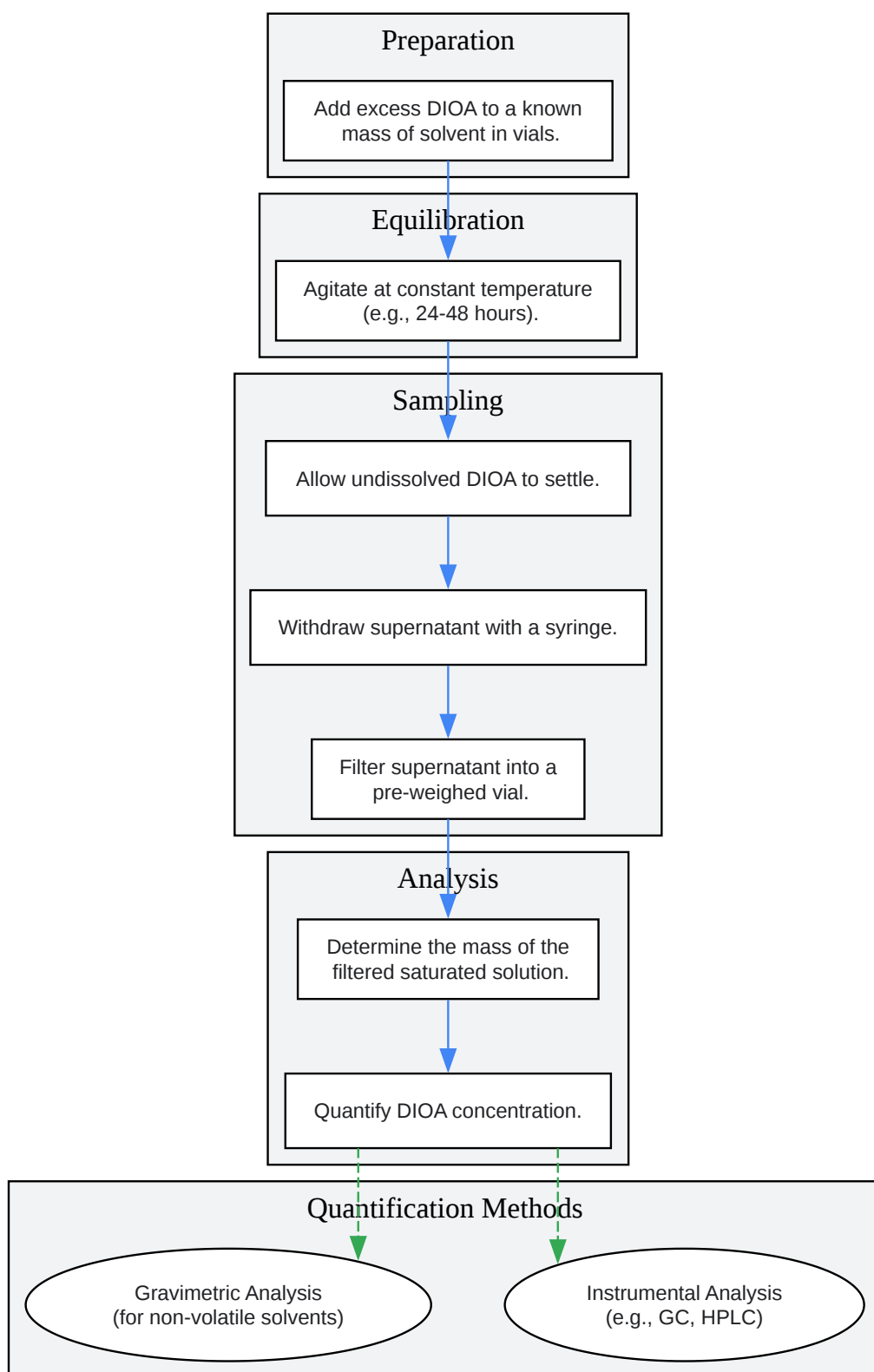
Solvent	Solubility
Ethanol	Soluble[3]
Ether	Soluble[3]
Hydrocarbons	Soluble[3]
Alcohol	Soluble[5]
Water	Insoluble/Negligible[3][6][7]

Experimental Protocol for Solubility Determination

The isothermal saturation method is a robust and widely utilized technique for determining the equilibrium solubility of a compound in a solvent at a constant temperature.[1] This section details a protocol for determining the solubility of **diisooctyl adipate**.

- **Diisooctyl adipate**
- Solvent of interest
- Analytical balance
- Glass vials with screw caps
- Constant temperature shaker or incubator
- Syringes and syringe filters (e.g., 0.45 µm PTFE)
- Volumetric flasks
- Analytical instrument (e.g., GC-FID, HPLC, or gravimetric analysis setup)

The following diagram illustrates the logical workflow for determining the solubility of **diisooctyl adipate**.



[Click to download full resolution via product page](#)

Experimental workflow for solubility determination.

- **Preparation of Saturated Solution:** In several glass vials, add a known mass of the chosen solvent. To each vial, add an excess amount of **diisooctyl adipate** to ensure that a saturated solution is formed with some undissolved DIOA remaining.^[1]
- **Equilibration:** Securely cap the vials and place them in a constant temperature shaker or incubator. Agitate the samples for a sufficient period to reach equilibrium. A minimum of 24-48 hours is recommended as a starting point, but the optimal time should be determined experimentally by observing when the concentration of DIOA in the solvent plateaus.^[1]
- **Sampling:** Once equilibrium is achieved, cease agitation and allow the vials to remain undisturbed at the constant temperature for several hours to permit the undissolved DIOA to settle. Carefully withdraw an aliquot of the clear supernatant using a syringe. Immediately attach a syringe filter to the syringe and filter the aliquot into a clean, pre-weighed vial. This step is crucial for removing any undissolved microparticles.^[1]
- **Quantification:** The concentration of DIOA in the saturated solution can be determined using one of the following methods:
 - **Gravimetric Analysis (for non-volatile solvents):**
 1. Accurately weigh the vial containing the filtered saturated solution to determine the total mass of the solution.
 2. Evaporate the solvent under a gentle stream of nitrogen or in a vacuum oven at a temperature below the boiling point of DIOA until a constant weight is achieved.
 3. Weigh the vial with the remaining DIOA. The mass of the dissolved DIOA is the difference between this weight and the initial weight of the empty vial.
 4. The mass of the solvent is the difference between the total mass of the solution and the mass of the dissolved DIOA.
 5. Express the solubility in appropriate units, such as g of DIOA per 100 g of solvent.^[1]
 - **Instrumental Analysis (for volatile solvents):**

1. Accurately weigh the vial containing the filtered aliquot to determine the mass of the saturated solution.
2. Dilute the aliquot with a known volume of the pure solvent in a volumetric flask to a concentration within the linear range of the analytical instrument.
3. Analyze the diluted sample using a pre-calibrated analytical method, such as Gas Chromatography with a Flame Ionization Detector (GC-FID) or High-Performance Liquid Chromatography (HPLC).
4. Determine the concentration of DIOA in the diluted sample from the calibration curve.
5. Back-calculate the original concentration in the saturated solution, accounting for the dilution factor. Express the solubility in desired units (e.g., g/100 mL or g/100 g).^[1]

Conclusion

Diisooctyl adipate exhibits broad solubility in a variety of common organic solvents and negligible solubility in water, characteristics that are central to its utility in numerous industrial and research applications.^{[1][3][6][7]} While there is a notable scarcity of publicly available quantitative solubility data, this guide provides the available qualitative information and a detailed, practical experimental protocol for the quantitative determination of DIOA solubility via the isothermal saturation method. By following this protocol, researchers can generate the precise data required for their specific formulation, purification, and research needs.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. echemi.com [echemi.com]
- 3. What is Diisooctyl Adipate - Properties & Specifications [histry-chem.com]

- 4. diisooctyl adipate, 108-63-4 [thegoodscentcompany.com]
- 5. diisooctyl adipate, 1330-86-5 [thegoodscentcompany.com]
- 6. univarsolutions.com [univarsolutions.com]
- 7. parchem.com [parchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Solubility of Diisooctyl Adipate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073825#solubility-of-diisooctyl-adipate-in-various-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com